A Comparative Spectroscopic Guide to Cinnamic Acid Derivatives: Unveiling Structure-Function Relationships

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Compound of Interest

Compound Name:	*2-Fluoro-5-(trifluoromethoxy)cinnamic acid*
CAS No.:	*1017777-31-9*
Cat. No.:	*B1390443*

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Cinnamic acid and its derivatives are a cornerstone of natural product chemistry, with wide-ranging applications in the pharmaceutical, cosmetic, and food industries.[1][2] Their biological activities, which include antioxidant, antimicrobial, and anti-inflammatory properties, are intimately linked to their molecular structure.[2] For researchers and drug development professionals, a thorough understanding of the spectroscopic characteristics of these compounds is paramount for identification, characterization, and the elucidation of structure-activity relationships (SAR).[3]

This guide provides a comparative analysis of the spectroscopic data for five key cinnamic acid derivatives: cinnamic acid, p-coumaric acid, caffeic acid, ferulic acid, and sinapic acid. We will delve into the nuances of their UV-Visible (UV-Vis), Fourier-Transform Infrared (FT-IR), and Nuclear Magnetic Resonance (NMR) spectra, supported by detailed experimental protocols and explanations of the underlying principles.

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The Molecular Landscape of Cinnamic Acid Derivatives

The fundamental structure of cinnamic acid consists of a phenyl group attached to an acrylic acid moiety. The derivatives we will explore are distinguished by the substitution pattern on the phenyl ring, specifically the presence of hydroxyl (-OH) and methoxy ($-OCH_3$) groups. These seemingly minor alterations have a profound impact on the electronic distribution within the molecules, which is reflected in their spectroscopic signatures.

UV-Visible Spectroscopy: A Window into Electronic Transitions

UV-Visible spectroscopy probes the electronic transitions within a molecule. For cinnamic acid and its derivatives, the absorption of UV light primarily corresponds to $\pi \rightarrow \pi^*$ transitions within the conjugated system formed by the phenyl ring, the alkene double bond, and the carbonyl group of the carboxylic acid.

Causality Behind Experimental Choices in UV-Vis Spectroscopy

The choice of solvent is a critical consideration in UV-Vis spectroscopy as it can influence the position and intensity of absorption maxima (λmax).[4] Protic solvents, such as methanol and water, can form hydrogen bonds with the analyte, affecting the energy of the electronic orbitals. For the purpose of this guide, we will standardize our comparison using methanol as the solvent, as it is a common choice for these compounds and allows for clear spectral resolution.[1][5] The concentration of the analyte is also crucial; it should be dilute enough to ensure that the measured absorbance falls within the linear range of the Beer-Lambert Law.[6]

Experimental Protocol: UV-Visible Spectroscopy

- Instrumentation: A dual-beam UV-Vis spectrophotometer is required.[1]
- Sample Preparation:
  - Prepare a stock solution of each cinnamic acid derivative in methanol at a concentration of 1 mg/mL.

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- From the stock solution, prepare a dilute solution (e.g., 0.01 mM) in methanol.[5] The exact concentration should be adjusted to yield a maximum absorbance between 0.5 and 1.5 AU.

- Data Acquisition:
  - Use a 1 cm path length quartz cuvette.[1]
  - Record the spectrum over a wavelength range of 200-400 nm.[1][5]
  - Use methanol as a blank to obtain a baseline correction.
- Analysis:
  - Identify the wavelength of maximum absorbance (λmax) for each derivative.

Comparative UV-Vis Data

Compound	Substituents	λmax (nm) in Methanol	Molar Absorptivity (ε) (L mol^{-1} cm^{-1})
Cinnamic Acid	None	~273	~21,000
p-Coumaric Acid	4-OH	~310	~25,000
Caffeic Acid	3,4-diOH	~323	~18,000
Ferulic Acid	4-OH, 3-OCH_3	~321	~19,000
Sinapic Acid	4-OH, 3,5-diOCH_3	~324	~20,000

Note: Molar absorptivity values are approximate and can vary slightly with experimental conditions.

Interpretation of UV-Vis Data

A clear trend of bathochromic (red) shifts in λmax is observed with increasing substitution on the phenyl ring.[1] This is due to the presence of auxochromes, the -OH and -OCH_3 groups, which are electron-donating groups. These groups extend the conjugated system through resonance, lowering the energy gap between the highest occupied molecular orbital (HOMO)

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and the lowest unoccupied molecular orbital (LUMO). Consequently, less energy (longer wavelength of light) is required to induce the π → π* transition.

The addition of a hydroxyl group at the para position (p-coumaric acid) results in a significant red shift compared to cinnamic acid. The presence of a second hydroxyl group (caffeic acid) or a methoxy group (ferulic acid) further extends this conjugation, leading to even longer λmax values. Sinapic acid, with two methoxy groups, exhibits the longest λmax in this series.

Caption: Influence of substituents on UV-Vis λmax of cinnamic acid derivatives.

Fourier-Transform Infrared Spectroscopy: Probing Functional Groups

FT-IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Causality Behind Experimental Choices in FT-IR Spectroscopy

For solid samples, the KBr pellet method is a common and effective technique. It involves intimately mixing a small amount of the sample with dry potassium bromide powder and pressing the mixture into a thin, transparent disc. KBr is used because it is transparent to infrared radiation in the typical analysis range (4000-400 cm^{-1}) and is a soft salt that can be easily pressed into a pellet. It is crucial to use dry KBr and to minimize the sample's exposure to moisture, as water has strong IR absorption bands that can interfere with the spectrum.

Experimental Protocol: FT-IR Spectroscopy

- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Sample Preparation (KBr Pellet Method):
  - Thoroughly dry spectroscopic grade KBr in an oven at ~110°C for at least 2 hours and store it in a desiccator.
  - Grind 1-2 mg of the cinnamic acid derivative with approximately 200 mg of dry KBr in an agate mortar until a fine, homogeneous powder is obtained.

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- Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.

- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
  - Record the spectrum, typically over the range of 4000-400 cm^{-1}, by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

- Analysis:
  - Identify the characteristic absorption bands for the different functional groups present in the molecules.

Comparative FT-IR Data

Functional Group	Cinnamic Acid (cm^{-1})	p-Coumaric Acid (cm^{-1})	Caffeic Acid (cm^{-1})	Ferulic Acid (cm^{-1})	Sinapic Acid (cm^{-1})
O-H (Carboxylic Acid)	3100-2500 (broad)	3100-2500 (broad)	3100-2500 (broad)	3100-2500 (broad)	3100-2500 (broad)
O-H (Phenolic)	-	~3380	~3430, ~3230	~3440	~3520
C=O (Carboxylic Acid)	~1685	~1672	~1645	~1660	~1668
C=C (Alkene)	~1629	~1628	~1620	~1625	~1621
C-O (Carboxylic Acid)	~1268	~1283	~1279	~1270	~1295

Note: These are approximate values and can vary based on the physical state of the sample and intermolecular interactions.

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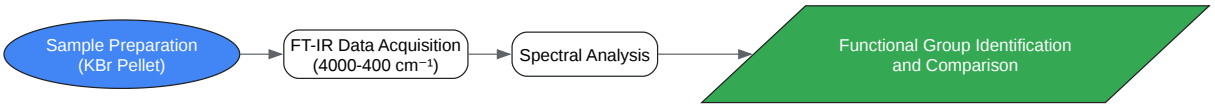
Interpretation of FT-IR Data

The FT-IR spectra of all the derivatives are dominated by the strong, broad absorption of the carboxylic acid O-H stretch, typically centered around 3000 cm^{-1}, and the sharp, intense C=O stretch of the carbonyl group.[5][7]

The key differences in the spectra arise from the phenolic -OH groups and the influence of the substituents on the C=O stretching frequency.

- Phenolic O-H Stretch: Cinnamic acid lacks a phenolic -OH, and therefore this band is absent in its spectrum. The hydroxylated derivatives show characteristic broad O-H stretching bands in the region of 3200-3600 cm^{-1}. Caffeic acid, with two hydroxyl groups, exhibits two distinct O-H bands.[5]

- Carbonyl C=O Stretch: The position of the C=O stretching vibration is sensitive to the electronic effects of the substituents on the phenyl ring. Electron-donating groups, such as -OH and $-OCH_3$, can decrease the C=O bond order through resonance, leading to a decrease in the stretching frequency (a shift to lower wavenumbers). This effect is most pronounced in caffeic acid, which has two electron-donating hydroxyl groups, resulting in the lowest C=O stretching frequency in this series.[5]



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Caption: A streamlined workflow for FT-IR analysis of cinnamic acid derivatives.

Nuclear Magnetic Resonance Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the detailed structural elucidation of organic molecules. ^1H NMR provides information about the chemical environment and connectivity of hydrogen atoms, while ^{13}C NMR reveals the carbon framework.

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Causality Behind Experimental Choices in NMR Spectroscopy

The choice of solvent is of utmost importance in NMR. Deuterated solvents are used to avoid large solvent signals that would overwhelm the analyte signals. Dimethyl sulfoxide-d_6 (DMSO-d_6) is an excellent choice for cinnamic acid derivatives as they are generally soluble in it, and the acidic protons of the carboxylic acid and phenolic hydroxyl groups are often observable as exchangeable protons. Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (δ = 0.00 ppm).

Experimental Protocol: ^{1}H and ^{13}C NMR Spectroscopy

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
  - Dissolve 5-10 mg of the cinnamic acid derivative in approximately 0.6 mL of DMSO-d_6 in an NMR tube.
  - Add a small amount of TMS as an internal standard.
- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum, ensuring an adequate number of scans for a good signal-to-noise ratio.
  - Acquire a broadband proton-decoupled ^{13}C NMR spectrum.
- Analysis:
  - Process the spectra (Fourier transform, phase correction, and baseline correction).
  - Reference the chemical shifts to the TMS signal.
  - Integrate the ^{1}H NMR signals and determine the coupling constants (J).
  - Assign the signals to the respective protons and carbons in the molecule.

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Comparative ^{1}H NMR Data (in DMSO-d$_6$)

Proton	Cinnamic Acid (δ, ppm)	p-Coumaric Acid (δ, ppm)	Caffeic Acid (δ, ppm)	Ferulic Acid (δ, ppm)	Sinapic Acid (δ, ppm)
H-α (vinylic)	~6.45 (d, J ≈ 16 Hz)	~6.25 (d, J ≈ 16 Hz)	~6.20 (d, J ≈ 16 Hz)	~6.35 (d, J ≈ 16 Hz)	~6.40 (d, J ≈ 16 Hz)
H-β (vinylic)	~7.60 (d, J ≈ 16 Hz)	~7.45 (d, J ≈ 16 Hz)	~7.40 (d, J ≈ 16 Hz)	~7.50 (d, J ≈ 16 Hz)	~7.55 (d, J ≈ 16 Hz)
Aromatic H	~7.4-7.8 (m)	~6.8 (d), ~7.5 (d)	~6.7-7.1 (m)	~6.8-7.3 (m)	~7.0 (s)
-COOH	~12.4 (br s)	~12.1 (br s)	~12.0 (br s)	~12.2 (br s)	~12.2 (br s)
-OH	-	~9.9 (br s)	~9.2, ~9.6 (br s)	~9.5 (br s)	~9.3 (br s)
-OCH$_3$	-	-	-	~3.80 (s)	~3.85 (s)

Note: Chemical shifts (δ) are in ppm, and coupling constants (J) are in Hz. d = doublet, m = multiplet, s = singlet, br s = broad singlet.

Comparative ^{13}C NMR Data (in DMSO-d$_6$)

Carbon	Cinnamic Acid (δ, ppm)	p-Coumaric Acid (δ, ppm)	Caffeic Acid (δ, ppm)	Ferulic Acid (δ, ppm)	Sinapic Acid (δ, ppm)
C=O	~168.0	~168.2	~168.5	~168.3	~168.4
C-α (vinylic)	~118.5	~115.5	~115.0	~115.8	~116.0
C-β (vinylic)	~145.0	~144.5	~145.2	~145.5	~145.3
C-1 (aromatic)	~134.5	~125.5	~126.0	~125.8	~125.5
Aromatic C	~128-131	~116-132	~114-146	~112-150	~106-148
-OCH$_3$	-	-	-	~55.5	~56.0

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Interpretation of NMR Data

The NMR spectra provide a wealth of structural information. The large coupling constant (J ≈ 16 Hz) for the vinylic protons confirms the trans configuration of the double bond in all these naturally occurring derivatives.

- ^{1}H NMR: The chemical shifts of the vinylic and aromatic protons are influenced by the electron-donating substituents. These groups increase the electron density on the phenyl ring and the conjugated system, generally causing an upfield shift (to lower ppm values) of the ring protons. The number and splitting patterns of the aromatic protons are characteristic of the substitution pattern. For example, p-coumaric acid shows a typical AA'BB' system for the para-substituted ring, while sinapic acid exhibits a singlet for the two equivalent aromatic protons.

- ^{13}C NMR: The chemical shifts of the aromatic carbons are highly sensitive to the substituents. The carbons bearing the electron-donating -OH and -OCH_3 groups are significantly shielded (shifted upfield), while the carbons ortho and para to these groups are also affected. The chemical shift of the carbonyl carbon is relatively less affected by the ring substituents in this series.

Caption: The logical flow of structural elucidation using NMR spectroscopy.

Conclusion

This guide has provided a comparative overview of the UV-Vis, FT-IR, and NMR spectroscopic data for a series of common cinnamic acid derivatives. The key takeaway for researchers is that while these compounds share a common structural backbone, the nature and position of the substituents on the phenyl ring give rise to unique and predictable spectroscopic signatures. A systematic approach to data acquisition and interpretation, as outlined in the experimental protocols, is essential for accurate characterization. By understanding the interplay between molecular structure and spectroscopic properties, scientists can confidently identify these valuable natural products and gain deeper insights into their chemical and biological behavior, ultimately accelerating the drug discovery and development process.

References

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- Guzman, J. D. (2014). Natural Cinnamic Acids, Synthetic Derivatives and Hybrids with Antimicrobial Activity. Molecules, 19(12), 19292–19349. [Link]
- Kalinowska, M., et al. (2021). Natural Cinnamic Acid Derivatives: A Comprehensive Study on Structural, Anti/Pro-Oxidant, and Environmental Impacts. International Journal of Molecular Sciences, 22(20), 11104. [Link]
- ResearchGate. (n.d.). Spectroscopic analysis of cinnamic acid using quantum chemical calculations. [Link]
- Springer. (2021). A detailed UV–Vis spectral investigation of six azo dyes derived from benzoic- and cinnamic acids. Monatshefte für Chemie - Chemical Monthly, 152(6), 711-722. [Link]
- Doc Brown's Chemistry. (n.d.). 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid. [Link]
- MDPI. (2018). Techniques for Analysis of Plant Phenolic Compounds. Molecules, 23(10), 2463. [Link]
- Redalyc. (2007). SPECTROPHOTOMETRIC METHODS FOR THE MEASUREMENT OF TOTAL PHENOLIC COMPOUNDS AND TOTAL FLAVONOIDS IN FOODS. Revista Boliviana de Química, 24(1), 1-5. [Link]
- SciELO. (2014). New and potential properties, characteristics, and analytical methods of ferulic acid: A review. Journal of Applied Pharmaceutical Science, 4(1), 113-119. [Link]
- Research, Society and Development. (2021). Synthesis, applications and Structure-Activity Relationship (SAR) of cinnamic acid derivatives: a review. Research, Society and Development, 10(1), e16810111584. [Link]
- SciELO. (2018). Structural Study of Phenolic Acids by Triple Quadrupole Mass Spectrometry with Electrospray Ionization in Negative Mode and H/D Isotopic Exchange. Journal of the Brazilian Chemical Society, 29(8), 1686-1695. [Link]
- ACS Publications. (2019). Combined Experimental and Computational Investigation of the Absorption Spectra of E- and Z-Cinnamic Acids in Solution. The Journal of Physical

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Chemistry A, 123(42), 9074–9082. [Link]

- Elsevier. (2001). A C-13 NMR study of the structure of four cinnamic acids and their methyl esters. Journal of Molecular Structure, 595(1-3), 1-6. [Link]
- National Center for Biotechnology Information. (2018). Profiling methods for the determination of phenolic compounds in foods and dietary supplements. Journal of AOAC International, 101(1), 1-13. [Link]
- IntechOpen. (2023). Assessment of Phenolic Compounds by Spectrophotometry: Exploring the Technique's Limitations - A Mini-Review. [Link]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. scielo.br [scielo.br]
- 3. researchgate.net [researchgate.net]
- 4. rsc.org [rsc.org]
- 5. Natural Cinnamic Acid Derivatives: A Comprehensive Study on Structural, Anti/Pro-Oxidant, and Environmental Impacts - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ijset.in [ijset.in]
- 7. 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid 3-phenylprop-2-en-oic acid, cinnamic acid C9H8O2, C6H5-CH=CH-COOH prominent wavenumbers cm-1 detecting alkene carbonyl hydroxy hydroxyl functional groups present finger print for identification of cinnamic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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